

Interpreting inconsistent results in AB-MECA assays

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Compound of Interest

Compound Name: AB-MECA

Cat. No.: B10769401

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Technical Support Center: AB-MECA Assays

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **AB-MECA** (1-[6-[[[4-Aminophenyl)methyl]amino]-9H-purin-9-yl]-1-deoxy-N-methyl-β-D-ribofuranuronamide). The information is designed to help diagnose and resolve common issues related to inconsistent assay results, ensuring the generation of reliable and reproducible data.

Frequently Asked Questions (FAQs)

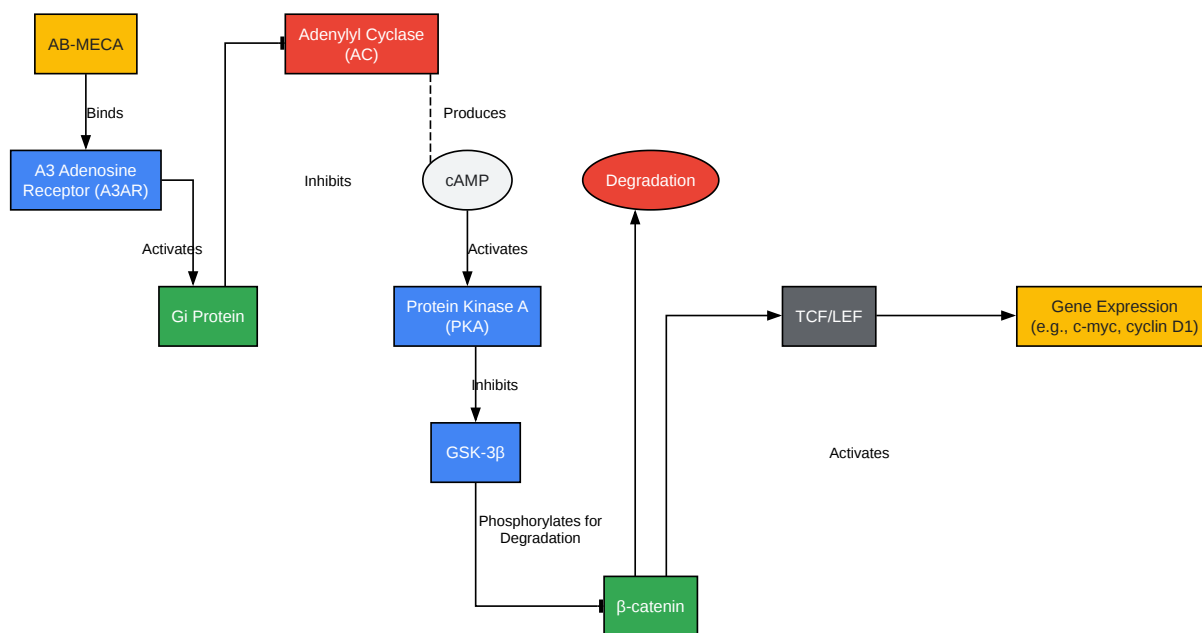
Q1: What is **AB-MECA** and what is its primary mechanism of action?

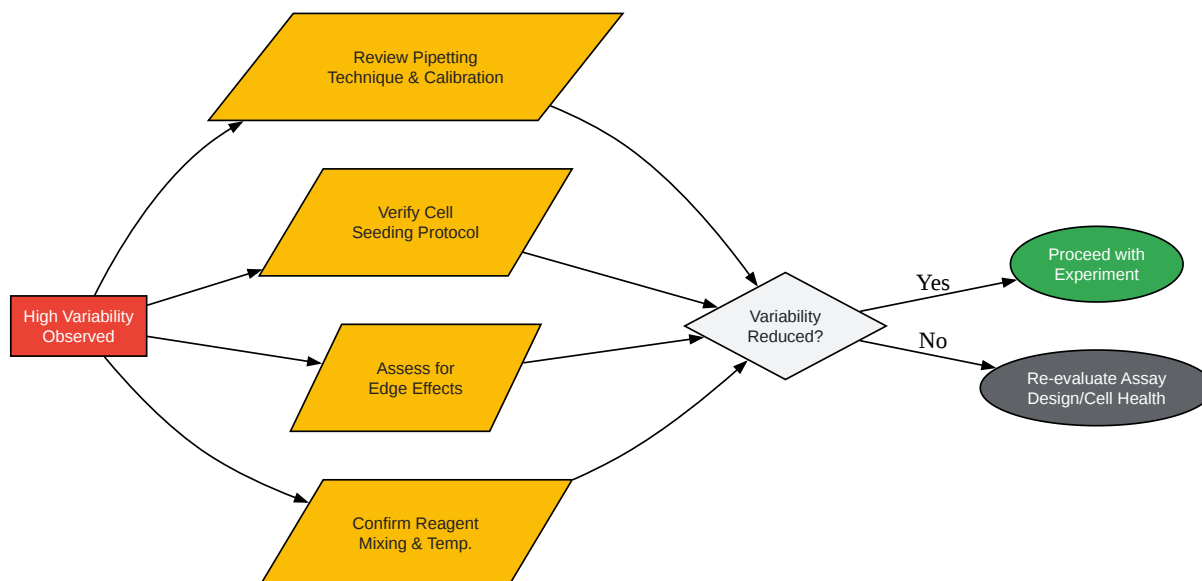
AB-MECA is a potent and selective agonist for the A3 adenosine receptor (A3AR).[1] The A3AR is a G protein-coupled receptor (GPCR) that, upon activation, typically couples to the inhibitory G protein (Gi). This interaction leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP) and modulates the activity of downstream effectors like protein kinase A (PKA).[2][3] A3AR is expressed at low levels in normal tissues but is often overexpressed in inflammatory and cancer cells, making it a target for therapeutic intervention.[3]

Q2: What are the key signaling pathways activated by **AB-MECA**?

Activation of the A3AR by **AB-MECA** initiates several downstream signaling cascades. The primary pathway involves the inhibition of adenylyl cyclase, leading to reduced cAMP levels.

This can de-repress the Wnt signaling pathway by modulating the activity of Glycogen Synthase Kinase-3 β (GSK-3 β) and β -catenin, ultimately affecting the transcription of genes involved in cell proliferation and survival, such as c-myc and cyclin D1.[2] Additionally, A3AR activation can influence mitogen-activated protein kinase (MAPK) pathways.[3]





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